

Applications of 3-(2-Methoxyphenyl)propan-1-ol in Organic Synthesis

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Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)propan-1-ol

Cat. No.: B083760

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Introduction

3-(2-Methoxyphenyl)propan-1-ol is a versatile synthetic building block in organic chemistry. Its structure, featuring a primary alcohol and a methoxy-substituted aromatic ring, allows for a variety of chemical transformations, making it a valuable precursor in the synthesis of more complex molecules. This document provides an overview of its key applications, including detailed experimental protocols for representative reactions such as oxidation to the corresponding aldehyde and etherification.

Key Applications

The primary alcohol functionality of **3-(2-Methoxyphenyl)propan-1-ol** is the main site of its reactivity, enabling its use in several key synthetic operations:

- Oxidation to Aldehydes:** The primary alcohol can be selectively oxidized to form 3-(2-methoxyphenyl)propanal. This transformation is a crucial step in synthetic pathways that require the introduction of an aldehyde group for subsequent reactions like reductive amination, Wittig reactions, or aldol condensations. Mild oxidizing agents are typically employed to prevent over-oxidation to the carboxylic acid.
- Ether Synthesis:** The hydroxyl group can participate in etherification reactions, such as the Williamson ether synthesis. This allows for the coupling of the 3-(2-methoxyphenyl)propyl moiety to other molecules, which is a common strategy in the synthesis of new chemical entities with potential applications in materials science and medicinal chemistry.

- **Esterification:** As a primary alcohol, it readily undergoes esterification with carboxylic acids or their derivatives. This reaction is fundamental for creating ester-containing target molecules.
- **Conversion to Alkyl Halides:** The hydroxyl group can be converted into a good leaving group, such as a halide (bromide or chloride), to facilitate nucleophilic substitution reactions. This opens up pathways for the introduction of a wide range of nucleophiles at the terminal position of the propyl chain.

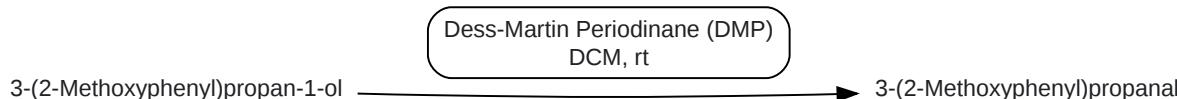
Experimental Protocols

Detailed methodologies for key transformations of **3-(2-Methoxyphenyl)propan-1-ol** are provided below.

Oxidation to **3-(2-Methoxyphenyl)propanal** using Dess-Martin Periodinane (DMP)

This protocol describes the mild oxidation of the primary alcohol to the corresponding aldehyde.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reaction Scheme:



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Caption: Oxidation of **3-(2-Methoxyphenyl)propan-1-ol** to **3-(2-Methoxyphenyl)propanal**.

Materials:

Reagent/Solvent	Molecular Formula	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
3-(2-Methoxyphenyl)propan-1-ol	C ₁₀ H ₁₄ O ₂	166.22	1.0	166 mg
Dess-Martin Periodinane (DMP)	C ₁₃ H ₁₃ IO ₈	424.14	1.2	509 mg
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	-	10 mL
Saturated aqueous sodium bicarbonate	NaHCO ₃	84.01	-	10 mL
Sodium thiosulfate	Na ₂ S ₂ O ₃	158.11	-	1 g
Anhydrous magnesium sulfate	MgSO ₄	120.37	-	-

Procedure:

- To a solution of **3-(2-Methoxyphenyl)propan-1-ol** (1.0 mmol) in dichloromethane (10 mL) at room temperature, add Dess-Martin Periodinane (1.2 mmol).
- Stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate (10 mL) containing sodium thiosulfate (1 g).
- Stir the mixture vigorously for 15 minutes until the solid dissolves.
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 10 mL).

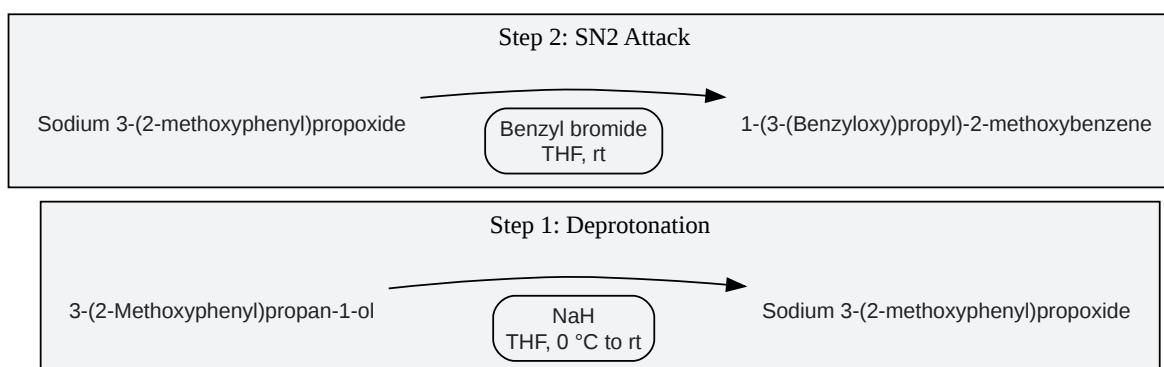
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to afford the crude product.
- Purify the crude product by flash column chromatography on silica gel to yield 3-(2-methoxyphenyl)propanal.

Expected Yield: 85-95%

Ether Synthesis via Williamson Ether Synthesis

This protocol details the synthesis of a benzyl ether derivative of **3-(2-Methoxyphenyl)propan-1-ol**.^{[5][6][7]}

Reaction Scheme:



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Caption: Williamson ether synthesis workflow.

Materials:

Reagent/Solvent	Molecular Formula	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
3-(2-Methoxyphenyl)propan-1-ol	C ₁₀ H ₁₄ O ₂	166.22	1.0	166 mg
Sodium hydride (60% in oil)	NaH	24.00	1.2	48 mg
Benzyl bromide	C ₇ H ₇ Br	171.03	1.1	0.13 mL
Anhydrous Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	-	10 mL
Saturated aqueous NH ₄ Cl	NH ₄ Cl	53.49	-	10 mL
Anhydrous sodium sulfate	Na ₂ SO ₄	142.04	-	-

Procedure:

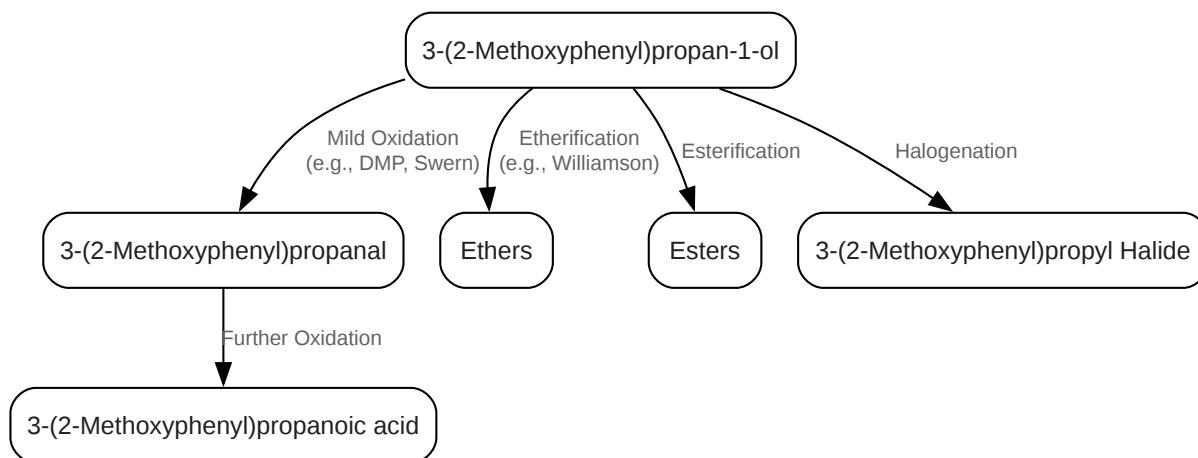
- To a stirred suspension of sodium hydride (1.2 mmol, 60% dispersion in mineral oil) in anhydrous THF (5 mL) under an inert atmosphere (e.g., argon) at 0 °C, add a solution of **3-(2-Methoxyphenyl)propan-1-ol** (1.0 mmol) in anhydrous THF (5 mL) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 30 minutes, or until hydrogen evolution ceases.
- Add benzyl bromide (1.1 mmol) to the reaction mixture at room temperature.
- Stir the reaction for 12-16 hours, monitoring its progress by TLC.
- Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution (10 mL).
- Extract the aqueous layer with ethyl acetate (3 x 15 mL).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired ether.

Expected Yield: 70-85%

Logical Workflow for Synthesis and Derivatization

The following diagram illustrates the central role of **3-(2-Methoxyphenyl)propan-1-ol** as a starting material for various synthetic transformations.



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Caption: Synthetic pathways from **3-(2-Methoxyphenyl)propan-1-ol**.

This document serves as a foundational guide for researchers and scientists interested in utilizing **3-(2-Methoxyphenyl)propan-1-ol** in their synthetic endeavors. The provided protocols offer a starting point for laboratory work, which can be further optimized based on specific research needs.

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